

An In-depth Technical Guide to the Synthesis and Properties of Calcium Hydride

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Compound of Interest

Compound Name: Calcium hydride

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Introduction

Calcium hydride (CaH_2), a saline hydride, is a versatile and reactive inorganic compound with significant applications in chemical synthesis and materials science.^[1] This guide provides a comprehensive overview of its synthesis, properties, and key applications, with a focus on detailed experimental protocols and underlying chemical principles.

Synthesis of Calcium Hydride

Calcium hydride is primarily synthesized through the direct combination of its constituent elements, calcium and hydrogen, at elevated temperatures.^[2] Variations of this method exist for both laboratory and industrial-scale production.

Laboratory-Scale Synthesis

A common laboratory method involves the hydrogenation of metallic calcium in a tube furnace.

Experimental Protocol:

- **Preparation of Calcium:** Approximately 99.5% pure refined calcium metal is placed in an iron or ceramic boat.^[3] To ensure high purity of the final product, the calcium metal can be purified beforehand by repeated vacuum distillation. Any surface oxide layer should be

scraped off in an inert atmosphere (e.g., an argon-filled glovebox), and the metal cut into small pieces.[3]

- **Apparatus Setup:** The boat containing the calcium is placed in the center of a quartz reaction tube. The tube is sealed at both ends with rubber stoppers fitted with a gas inlet and outlet. The gas outlet is connected to a mineral oil bubbler to monitor gas flow and prevent backflow of air.[3] The reaction tube is then placed within a tube furnace.
- **Inerting the System:** The system is purged with a large volume of purified hydrogen gas to remove any residual air.[3]
- **Hydrogenation Reaction:** The furnace is heated to approximately 200°C to initiate the hydrogenation reaction. The temperature is then raised to 250-300°C, and a steady flow of purified hydrogen (approximately 0.6 mL/min) is maintained.[3] The reaction is typically complete within about 2 hours, yielding a porous, off-white crystalline powder of **calcium hydride** with a purity of around 99%.[3]
- **Alternative High-Temperature Protocol:** For a potentially more complete reaction, after initiation at 400-500°C, the temperature can be raised to 1000°C. After the reaction is complete, the system is cooled to room temperature under a hydrogen atmosphere to obtain the final product.[3] To prevent the corrosion of the quartz tube by calcium vapor at these higher temperatures, the heated section of the tube can be lined with a thin-walled electrolytic iron tube.[3]

Industrial-Scale Production

The industrial production of **calcium hydride** also relies on the direct combination of calcium and hydrogen.

Experimental Protocol:

- **Raw Materials:** The primary raw materials are calcium metal and high-purity hydrogen gas. One industrial processing route involves a two-step reduction process where calcium oxide (CaO) is first converted to calcium metal via vacuum distillation.[2]
- **Reaction Conditions:** The calcium metal is heated to about 300°C in a high-alloy steel, covered crucible under an atmosphere of hydrogen at approximately 1 atm (101 kPa).[4]

- **Exothermic Reaction:** The absorption of hydrogen is rapid at this temperature, and the reaction is exothermic.[4] The rate of reaction is controlled by managing the hydrogen feed rate.[4]
- **Product:** The resulting commercial-grade **calcium hydride** typically has a purity of 90-96%. [4]

Another industrial method involves the reaction of anhydrous calcium chloride with sodium metal in the presence of hydrogen.

Experimental Protocol:

- **Initial Setup:** A finely divided inert solid, such as sodium chloride or a pre-existing batch of the reaction mixture, is placed in a reaction zone and agitated.
- **Reaction Temperature:** The reaction zone is heated to a temperature between approximately 420°C and 600°C.[3]
- **Addition of Reactants:** Anhydrous calcium chloride and sodium metal are added in small, alternating increments. It is crucial to avoid a substantial excess of unreacted calcium chloride to prevent the formation of hard, non-reactive agglomerates.[3]
- **Hydrogen Absorption:** With each addition of the reactants, hydrogen is rapidly absorbed.
- **Completion and Purification:** The agitation is continued until hydrogen absorption ceases. The final reaction mixture contains **calcium hydride** and sodium chloride. The sodium chloride can be removed by washing with a solvent that is inert towards **calcium hydride**, followed by filtration to isolate the pure **calcium hydride**. [3]

Properties of Calcium Hydride

Physical Properties

Pure **calcium hydride** is a white crystalline solid, though it is more commonly available as a gray powder due to the presence of calcium metal impurities.[1] It possesses an orthorhombic crystal structure.[4]

Property	Value
Molecular Formula	CaH ₂
Molar Mass	42.094 g/mol [5]
Appearance	White (pure) or gray (impure) powder[5]
Density	1.70 g/cm ³ [5]
Melting Point	816 °C (1089 K)[5]
Boiling Point	Decomposes
Solubility	Insoluble in all common inert solvents.[4] Reacts with water, alcohols, and carboxylic acids.[5]
Vapor Pressure	~0 mmHg

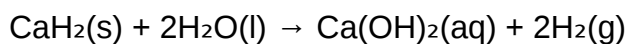
Thermochemical Properties

Property	Value
Standard Molar Entropy (S ⁰ ₂₉₈)	41.4 J·mol ⁻¹ ·K ⁻¹ [5]
Standard Enthalpy of Formation (ΔfH ⁰ ₂₉₈)	-181.5 kJ·mol ⁻¹ [5]

Chemical Properties

Calcium hydride is a powerful reducing agent and a strong base. Its reactivity is dominated by the presence of the hydride ion (H⁻).

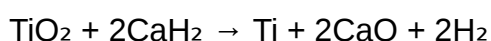
- **Reaction with Water:** It reacts vigorously with water to produce calcium hydroxide and hydrogen gas.[5] This reaction is highly exothermic.



- **As a Desiccant:** Due to its vigorous reaction with water, **calcium hydride** is widely used as a drying agent for aprotic solvents, particularly basic solvents like amines and pyridine.[1] It is considered a relatively mild and safer desiccant compared to more reactive agents like

sodium metal.[1] However, its drying action can be slow due to its insolubility in most organic solvents.[1]

- As a Reducing Agent: **Calcium hydride** is a potent reducing agent, especially at elevated temperatures. It is used in powder metallurgy to reduce the oxides of various metals, such as titanium, vanadium, niobium, tantalum, and uranium, to their respective metals at temperatures between 600 and 1000°C.[2] The proposed mechanism involves the in-situ decomposition of **calcium hydride** to calcium metal, which then acts as the reducing agent.
[1]



- In Organic Synthesis: While less common than other hydride reagents like lithium aluminum hydride (LiAlH₄), **calcium hydride** can be used for the reduction of certain functional groups in organic synthesis. The general mechanism for the reduction of esters and amides by hydride reagents involves the nucleophilic attack of the hydride ion on the carbonyl carbon.

Experimental Protocols for Key Applications

Drying of Organic Solvents

Experimental Protocol:

- Apparatus Setup: In a well-ventilated fume hood, add the solvent to be dried to a round-bottom flask equipped with a magnetic stir bar.
- Addition of **Calcium Hydride**: Under a gentle stream of an inert gas (e.g., nitrogen or argon), add 10-20 g of **calcium hydride** per liter of solvent.[6] It is recommended to use approximately ten times the theoretical amount of **calcium hydride** needed to react with the estimated water content.[6]
- Drying Process: Stir the mixture at room temperature. The evolution of hydrogen gas (bubbling) indicates the reaction with water.[6] Continue stirring, typically overnight, until gas evolution ceases.[6]
- Distillation: For highly anhydrous solvents, the dried solvent should be distilled directly from the **calcium hydride** under an inert atmosphere.

- Quenching of Residual **Calcium Hydride**: Any unreacted **calcium hydride** must be quenched safely. Transfer the slurry to a separate flask and dilute with an inert, high-boiling solvent like heptane or toluene.[6] The flask should be placed in an ice-water bath to manage the exothermic reaction.[6] Slowly and carefully add isopropanol to the stirred mixture.[6] Once the initial vigorous reaction subsides, add a more reactive alcohol like ethanol or methanol to ensure complete quenching.[6] Finally, very slowly add water dropwise to neutralize any remaining reactive species.[6]

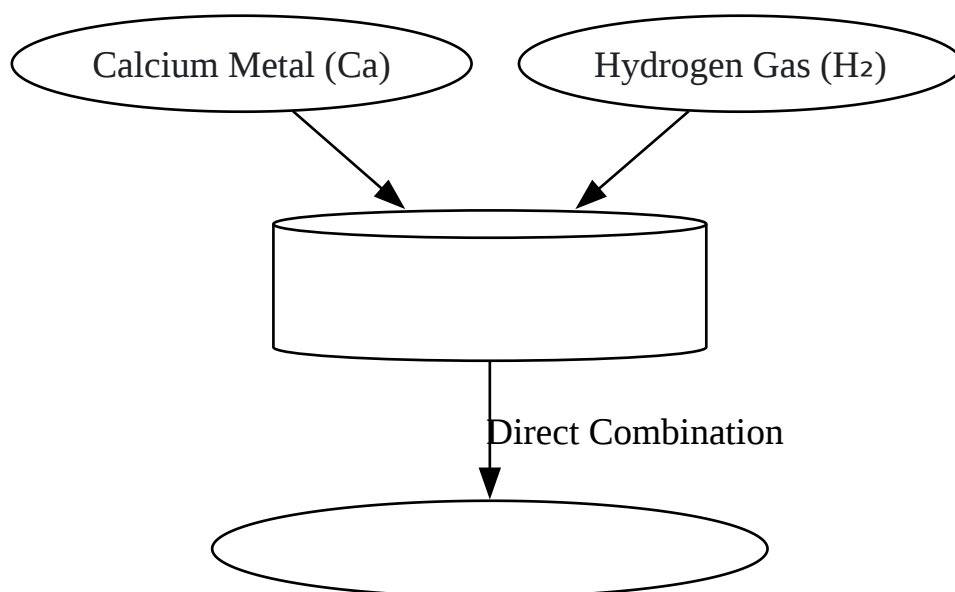
Reduction of Metal Oxides (General Procedure)

Experimental Protocol:

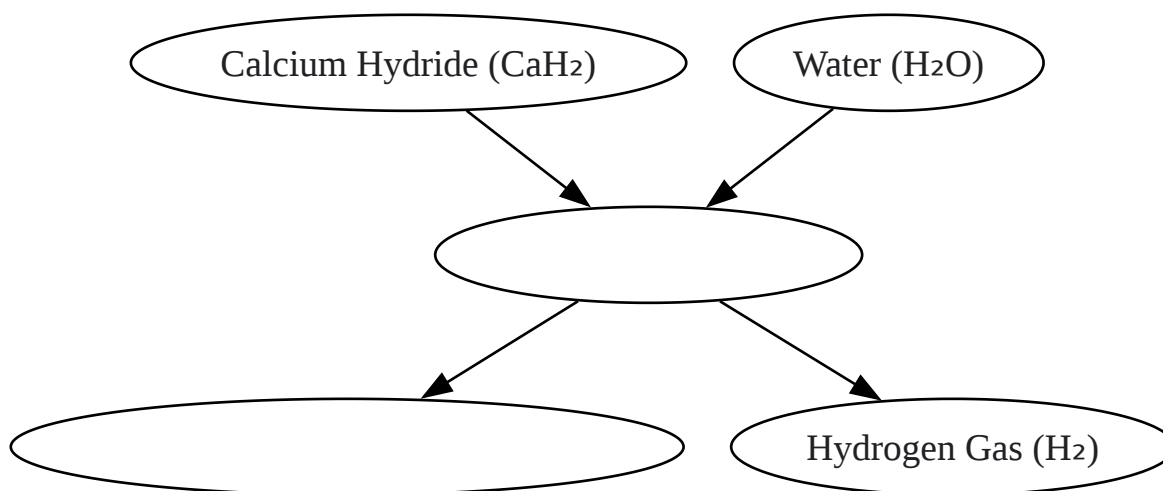
- Mixing: The finely powdered metal oxide is thoroughly mixed with an excess of powdered **calcium hydride** in an inert atmosphere.
- Heating: The mixture is heated in a furnace under an inert atmosphere or vacuum to temperatures ranging from 600 to 1000°C.
- Reaction: The **calcium hydride** reduces the metal oxide to the corresponding metal, forming calcium oxide and hydrogen gas as byproducts.
- Workup: After cooling, the reaction mixture is typically leached with an aqueous acid to dissolve the calcium oxide and any unreacted **calcium hydride**, leaving the purified metal powder.

Visualizations

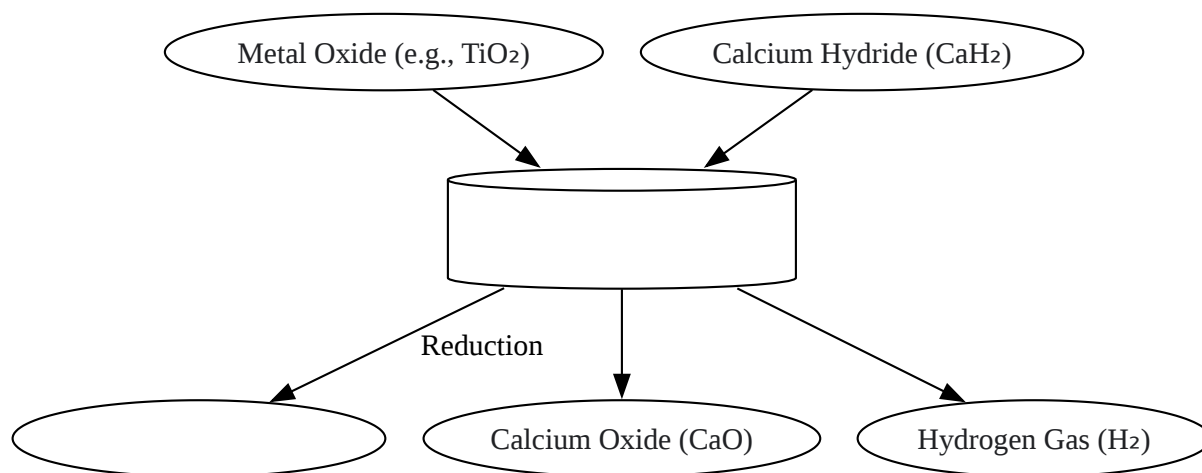
Signaling Pathways and Experimental Workflows



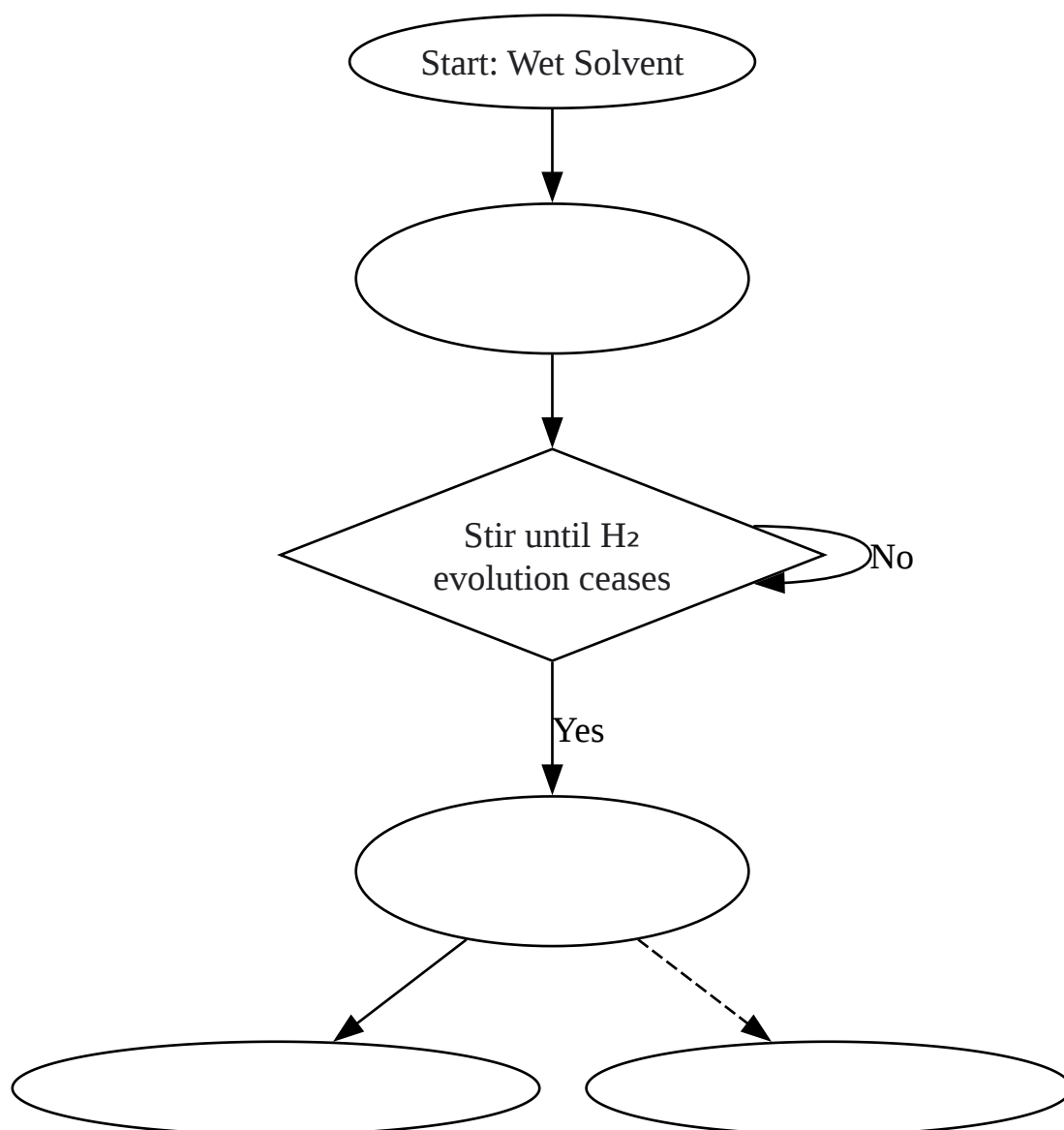
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Safety and Handling

Calcium hydride is a hazardous substance that requires careful handling.

- **Reactivity:** It reacts violently with water, releasing flammable hydrogen gas which can ignite spontaneously.^[6] It should be handled and stored in a dry, inert atmosphere.^[6]
- **Health Hazards:** **Calcium hydride** is corrosive and can cause irritation to the skin and eyes. Inhalation of its dust can cause respiratory tract irritation.^[6]

- Personal Protective Equipment (PPE): When handling **calcium hydride**, appropriate PPE, including a lab coat, safety goggles, and nitrile or neoprene gloves, is essential.[6] For larger quantities or in situations with a risk of dust generation, respiratory protection may be necessary.
- Storage: Store **calcium hydride** in a tightly sealed container in a cool, dry, well-ventilated area away from water and sources of ignition.[6]
- Disposal: Unwanted **calcium hydride** must be disposed of by careful and controlled quenching as described in the solvent drying protocol.

Conclusion

Calcium hydride is a valuable reagent with a range of applications stemming from its high reactivity. Its synthesis, while straightforward in principle, requires careful control of conditions to ensure purity and safety. A thorough understanding of its properties and handling requirements is crucial for its effective and safe use in research and industrial settings. This guide provides the foundational knowledge for professionals working with this important chemical compound.

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